

# Vitride (Sodium bis(2-methoxyethoxy)aluminum hydride): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vitride

Cat. No.: B8709870

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Vitride**, also known as sodium bis(2-methoxyethoxy)aluminum hydride (SMEAH) or Red-Al®. **Vitride** is a versatile and powerful reducing agent with significant applications in organic synthesis, particularly in the pharmaceutical and fine chemical industries. This document details its chemical structure, physical and chemical properties, reaction mechanisms, and provides specific experimental protocols for its use.

## Chemical Structure and Identification

**Vitride** is a complex hydride of aluminum. The central aluminum atom is tetrahedrally coordinated to two hydride ions and two 2-methoxyethoxide groups.<sup>[1]</sup>

- Chemical Name: Sodium bis(2-methoxyethoxy)aluminum hydride<sup>[2][3]</sup>
- Synonyms: Red-Al®, Synhydrid®, SMEAH<sup>[1][4]</sup>
- CAS Number: 22722-98-1<sup>[1][5]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>16</sub>AlNaO<sub>4</sub><sup>[1][4]</sup>

## Physicochemical Properties

**Vitride** is commercially available, typically as a 60-70% solution in toluene.[2][6] It is a colorless to pale yellow, viscous liquid.[1] Key physical and chemical properties are summarized in the table below.

Property	Value	References
Molar Mass	202.161 g/mol	[1][7]
Appearance	Transparent crystals (solid), Colorless/pale yellow viscous solution	[1]
Density	1.122 g/cm <sup>3</sup> (solid), 1.036 g/mL (>60% solution)	[1]
Melting Point	205 to 214 °C (decomposes)	[1]
Boiling Point	396-402°C	[4]
Viscosity	65.1 cps (70% solution)	[1]
Flash Point	40 °F	[4]
Vapor Pressure	21 mm Hg (20 °C)	[4][8]
Solubility	Soluble in aromatic hydrocarbons. Miscible with ether, tetrahydrofuran, dimethyl ether, and dimethylformamide. Immiscible with aliphatic hydrocarbons.	[1][2][4][9]

## Reactivity and Applications

**Vitride** is a powerful reducing agent capable of reducing a wide range of functional groups.[2] It is often considered a safer alternative to lithium aluminum hydride (LiAlH<sub>4</sub>) due to its higher thermal stability (stable up to 170°C), non-pyrophoric nature, and good solubility in aromatic solvents.[1][4] While it reacts exothermically with air and moisture, it does not ignite.[1]

Key applications in organic synthesis include:

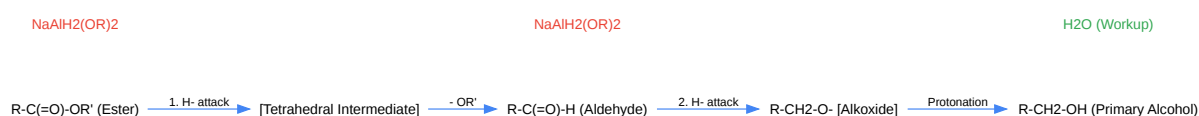
- Reduction of Carbonyl Compounds: Aldehydes, ketones, carboxylic acids, esters, acyl halides, and anhydrides are efficiently reduced to their corresponding primary alcohols.[1][2][4]
- Reduction of Nitrogen-Containing Compounds: Amides, nitriles, and imines are reduced to the corresponding amines.[1][2][4] Nitroarenes can be converted to azoxyarenes, azoarenes, or hydroazoarenes depending on the reaction conditions.[1][9]
- Other Reductions: It is also used for the reduction of lactones and epoxides to diols.[4][9]
- Catalysis and Other Applications: **Vitride** can act as a polymerization catalyst and as a tosyl deprotecting agent.[2]

## Reaction Mechanisms

The reduction of carbonyl compounds and amides by **Vitride** proceeds via nucleophilic attack of the hydride ion on the electrophilic carbonyl carbon.

Reduction of an Ester to a Primary Alcohol:

The mechanism involves a two-step hydride addition. First, the ester is reduced to an aldehyde intermediate, which is then further reduced to the primary alcohol.

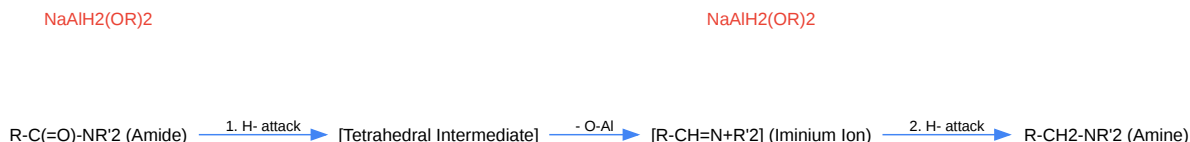


[Click to download full resolution via product page](#)

Mechanism of Ester Reduction by **Vitride**.

Reduction of an Amide to an Amine:

The reduction of an amide involves the initial formation of a tetrahedral intermediate, which then eliminates the oxygen atom to form an iminium ion. A second hydride attack on the iminium ion yields the amine.



[Click to download full resolution via product page](#)

Mechanism of Amide Reduction by **Vitride**.

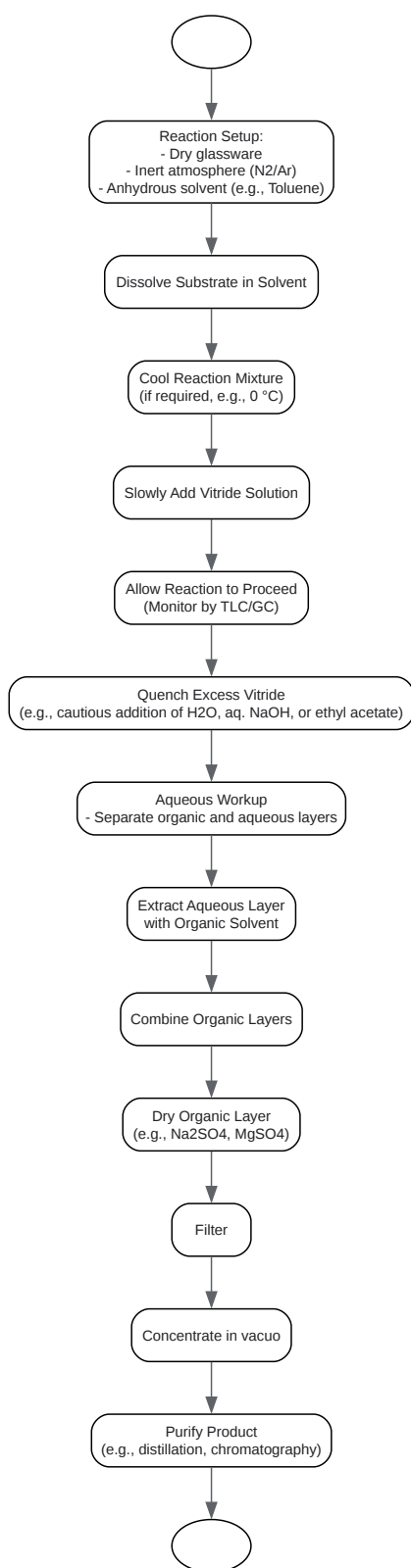
## Experimental Protocols

The following are generalized experimental protocols for common reductions using **Vitride**.

Caution: **Vitride** reacts violently with water and protic solvents. All reactions should be carried out under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.[6]

## General Experimental Workflow

A typical experimental workflow for a reduction using **Vitride** involves the setup of the reaction under inert atmosphere, the controlled addition of the reagent, monitoring the reaction, quenching the excess reagent, and finally, working up the reaction to isolate the product.



[Click to download full resolution via product page](#)

Generalized Experimental Workflow for **Vitride** Reductions.

## Protocol for the Reduction of an Ester to a Primary Alcohol

This protocol is a general guideline for the reduction of an ester to a primary alcohol. The specific conditions may need to be optimized for the particular substrate.

### Materials:

- Ester
- **Vitride** solution (e.g., 70% in toluene)
- Anhydrous toluene (or other suitable aprotic solvent)
- Deionized water
- 10% aqueous Sodium Hydroxide (NaOH) solution
- Organic solvent for extraction (e.g., ethyl acetate, diethyl ether)
- Anhydrous sodium sulfate or magnesium sulfate

### Procedure:

- Under an inert atmosphere, dissolve the ester in anhydrous toluene in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution to 0 °C in an ice bath.
- Slowly add the **Vitride** solution dropwise to the stirred solution of the ester. The rate of addition should be controlled to maintain the desired reaction temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for a period of time (monitoring by TLC or GC is recommended to determine completion).
- Once the reaction is complete, cool the mixture back to 0 °C.

- Quenching: Cautiously and slowly add deionized water dropwise to quench the excess **Vitride**. A vigorous evolution of hydrogen gas will be observed. Following the initial quench with water, a 10% aqueous NaOH solution can be added.
- Workup: Allow the mixture to stir until two distinct layers form.
- Separate the organic layer. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine all organic layers and wash with brine.
- Dry the combined organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by distillation or column chromatography as required.

## Protocol for the Reduction of an Amide to an Amine

This protocol outlines the general procedure for the reduction of a substituted amide to the corresponding amine.

Materials:

- Amide
- **Vitride** solution (e.g., 70% in toluene)
- Anhydrous toluene or tetrahydrofuran (THF)
- 10% aqueous Sodium Hydroxide (NaOH) solution
- Ethyl acetate
- Anhydrous magnesium sulfate

Procedure:

- In a three-necked flask under an argon shield, dissolve the amide in anhydrous THF or toluene.
- Cool the solution to 0-30 °C.
- In a reverse dropwise addition, add the **Vitride** solution to the stirred amide solution while maintaining the temperature between 0-30 °C.
- After the addition is complete, allow the reaction to stir at 20-30 °C for 1 hour, or until the reaction is complete as indicated by TLC.
- Hydrolysis: Cool the reaction mixture to below 5 °C and slowly add a pre-cooled solution of aqueous NaOH.
- After the hydrolysis is complete, allow the mixture to stand for about 10 minutes to allow for phase separation.
- Separate the layers and extract the aqueous phase with ethyl acetate.
- Combine the organic phases and wash with water until the pH is approximately 7.
- Dry the organic phase with anhydrous magnesium sulfate.
- Filter and remove the solvent under reduced pressure to obtain the crude product.
- The crude product can be further purified by distillation under reduced pressure.[\[10\]](#)

## Safety and Handling

**Vitride** is a hazardous chemical and must be handled with appropriate safety precautions.

- Flammability: **Vitride** solutions are flammable. Keep away from heat, sparks, and open flames.[\[6\]](#)[\[11\]](#)
- Reactivity with Water: Reacts violently with water and protic solvents, releasing flammable hydrogen gas.[\[6\]](#) Handle and store under an inert, dry atmosphere.[\[6\]](#)[\[12\]](#)



- Toxicity: The substance is toxic to the lungs, nervous system, and mucous membranes.[11] It is harmful if swallowed or in contact with skin.[6]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[12] Work in a well-ventilated area or use a fume hood.[13]

In case of a spill: Absorb with an inert, dry material such as sand or earth and place in an appropriate waste disposal container. Do not use water.[11]

Fire Fighting: Use dry chemical powder for small fires. For large fires, use alcohol foam, water spray, or fog.[11]

This guide is intended for informational purposes for trained professionals. Always consult the latest Safety Data Sheet (SDS) before handling **Vitride** and follow all institutional safety protocols.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Reduction of Nitroalkanes & Nitroalkenes with Red-Al (Vitride) [designer-drug.com]
- 2. chembk.com [chembk.com]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. Aluminium Hydride Reagents - Wordpress [reagents.acsgcipr.org]
- 5. US20080161563A1 - Reduction methodologies for converting ketal acids, salts, and esters to ketal alcohols - Google Patents [patents.google.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Ch20: Reduction of Amides using LiAlH<sub>4</sub> to amines [chem.ucalgary.ca]
- 8. Red-Al, Sodium bis(2-methoxyethoxy)aluminumhydride [organic-chemistry.org]
- 9. chem.libretexts.org [chem.libretexts.org]

- 10. CN103172521B - Method of substituting formamide with vitride reduction cycle - Google Patents [patents.google.com]
- 11. researchgate.net [researchgate.net]
- 12. nbinno.com [nbinno.com]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Vitride (Sodium bis(2-methoxyethoxy)aluminum hydride): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8709870#vitride-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)